

An In-depth Technical Guide to the Thermal Properties of Isopropyl Isostearate

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Compound of Interest

Compound Name: *Isopropyl isostearate*

Cat. No.: *B3428478*

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Introduction

Isopropyl isostearate is a versatile ester widely utilized in the pharmaceutical, cosmetic, and personal care industries as an emollient, lubricant, and solvent. Its thermal properties are critical for formulation development, manufacturing process design, and ensuring product stability and performance. This technical guide provides a comprehensive overview of the core thermal characteristics of **isopropyl isostearate**, detailed experimental protocols for their determination, and a discussion of the relationship between its chemical structure and thermal behavior.

Data Presentation

The thermal properties of **isopropyl isostearate** have been reported across various sources. The following tables summarize the available quantitative data. It is important to note that some values are estimates and variations may exist between different measurement techniques and sample purities.

Table 1: Key Thermal Properties of **Isopropyl Isostearate**

Property	Value	Source(s)	Notes
Melting Point	~ -5 °C to 18.45 °C	Various commercial and technical datasheets	Can be a low-melting solid or liquid at room temperature.
Boiling Point	~185 - 380 °C	Various commercial and technical datasheets	Some values are estimates.
Flash Point	~157 - 183.6 °C	Various commercial and technical datasheets	Closed cup method. Some values are estimates.
Specific Heat Capacity	Data not available for pure isopropyl isostearate.	-	See Table 2 for data on similar fatty acid esters.
Thermal Conductivity	Data not available for pure isopropyl isostearate.	-	See Table 2 for data on similar fatty acid esters.

Table 2: Thermal Properties of Similar Fatty Acid Esters (for reference)

Compound	Specific Heat Capacity (J/g·K)	Thermal Conductivity (W/m·K)	Temperature (°C)
Isopropyl Myristate	~1.9 - 2.1	~0.14 - 0.16	20 - 100
Isopropyl Palmitate	~1.9 - 2.2	~0.14 - 0.16	20 - 100
Isopropyl Stearate	~1.9 - 2.2	~0.14 - 0.16	20 - 100

Note: The values in Table 2 are approximate and are provided as a reference due to the lack of specific experimental data for **isopropyl isostearate** in the searched sources. These values are typical for fatty acid esters of similar molecular weight.

Experimental Protocols

The determination of the thermal properties of **isopropyl isostearate** involves several standard analytical techniques. The following are detailed methodologies for key experiments.

Melting Point and Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and the heat of fusion of **isopropyl isostearate**.

Apparatus: A calibrated Differential Scanning Calorimeter (DSC) equipped with a cooling system. Aluminum or hermetic pans.

Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of high-purity **isopropyl isostearate** into a DSC pan. If the sample is a liquid at room temperature, it should be cooled and solidified before the analysis.
- **Instrument Setup:** Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- **Thermal Program:**
 - Equilibrate the sample at a temperature well below its expected melting point (e.g., -50 °C).
 - Ramp the temperature at a controlled rate, typically 5-10 °C/min, to a temperature well above the melting point (e.g., 50 °C).
 - Hold at the final temperature for a few minutes to ensure complete melting.
 - Cool the sample back to the initial temperature at a controlled rate.
- **Data Analysis:** The melting point is determined as the onset or peak temperature of the endothermic transition in the heating curve. The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area under the melting peak.
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